

2-Bromo-4-nitrobenzaldehyde: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: 2-Bromo-4-nitrobenzaldehyde

Cat. No.: B1281138

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Introduction

2-Bromo-4-nitrobenzaldehyde is a highly functionalized aromatic compound that serves as a valuable and versatile building block in organic synthesis. Its structure, featuring a reactive aldehyde group, a bromine atom amenable to cross-coupling reactions, and an electron-withdrawing nitro group, provides multiple avenues for chemical modification. This unique combination of functional groups makes it an attractive starting material for the synthesis of a wide array of complex organic molecules, including pharmaceuticals, agrochemicals, and dyes. [1][2] This technical guide provides a comprehensive overview of the properties, synthesis, and key applications of **2-Bromo-4-nitrobenzaldehyde** as a synthetic intermediate.

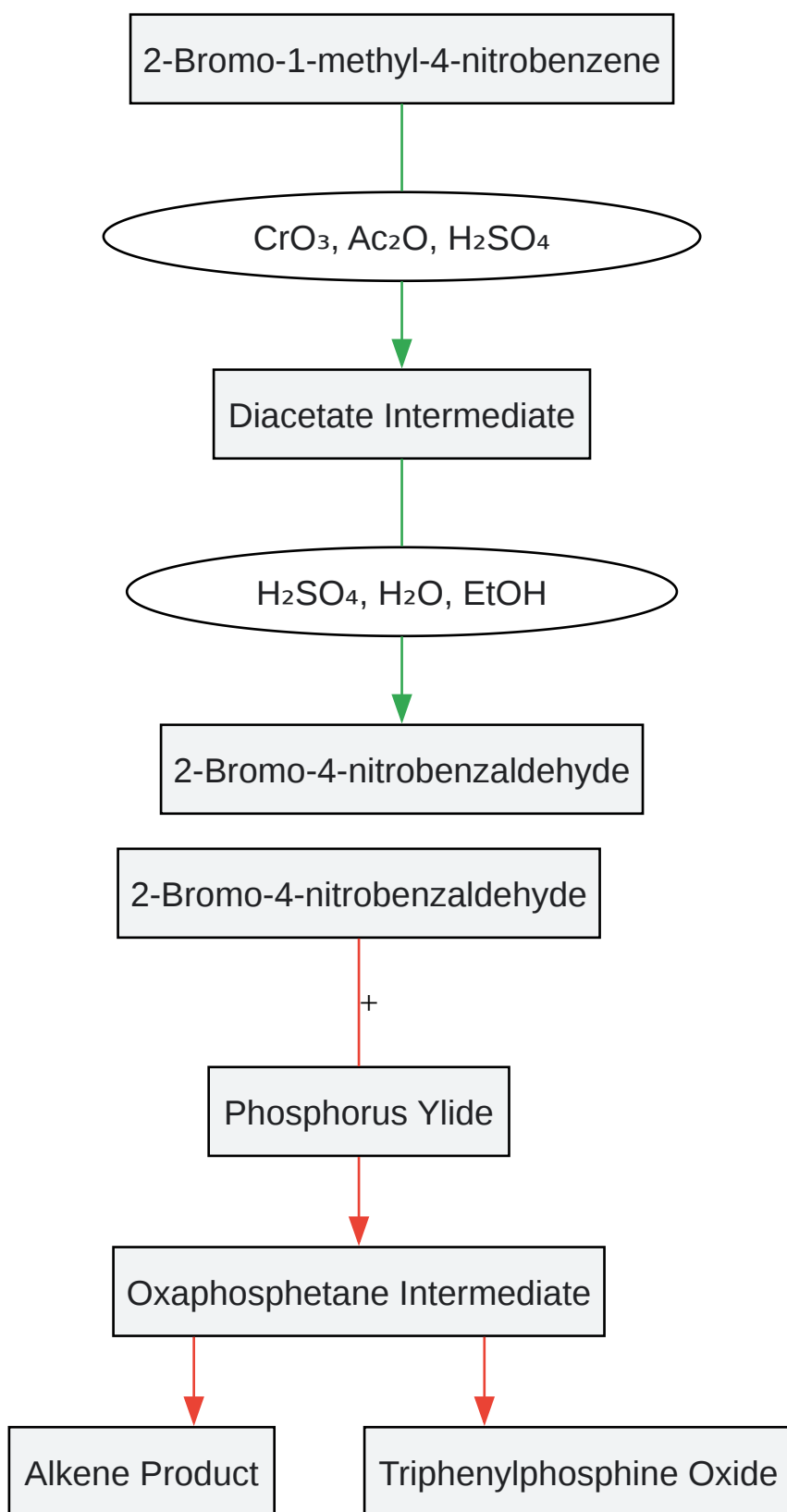
Physicochemical Properties

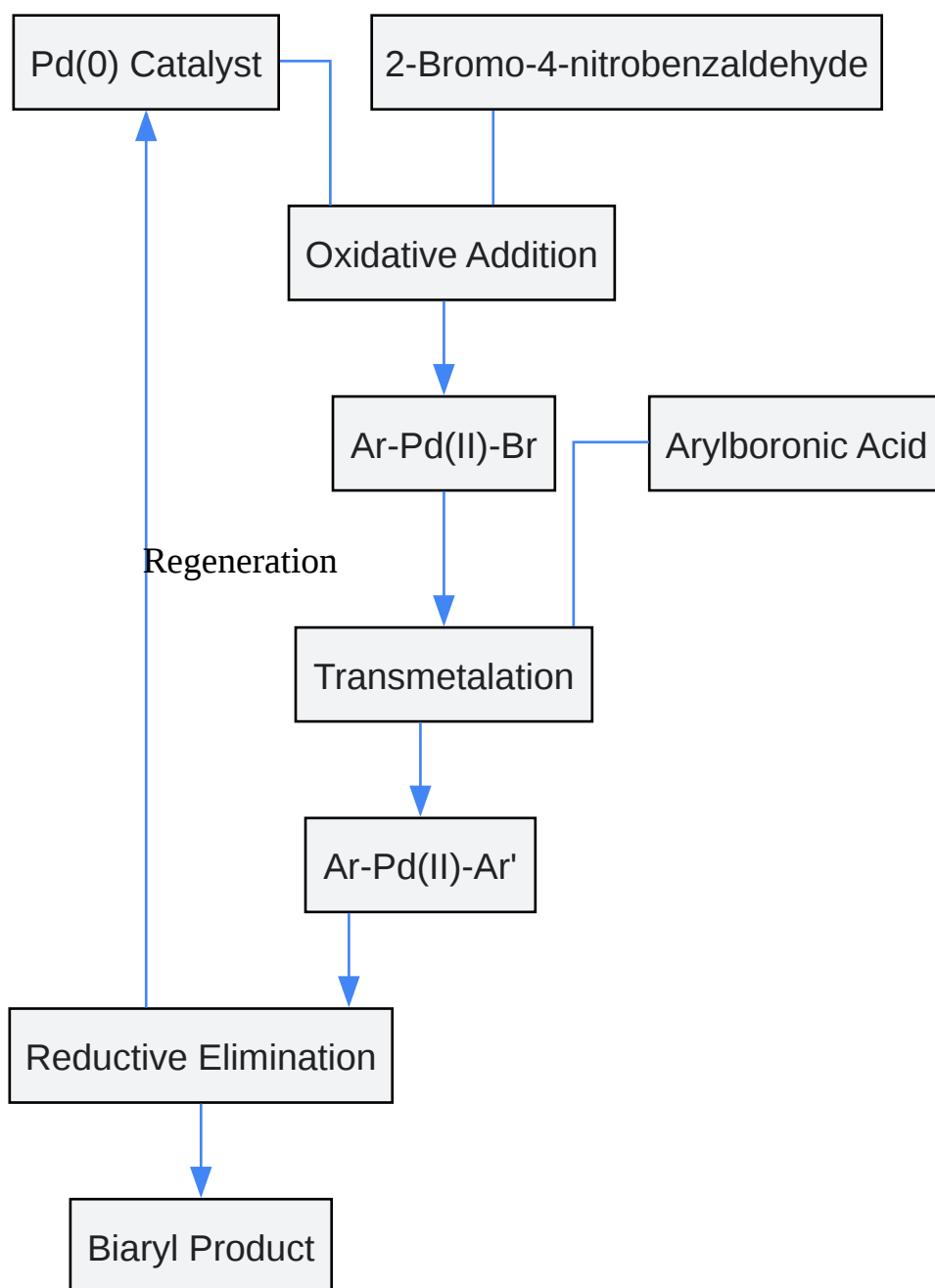
The key physical and chemical properties of **2-Bromo-4-nitrobenzaldehyde** are summarized in the table below for easy reference.

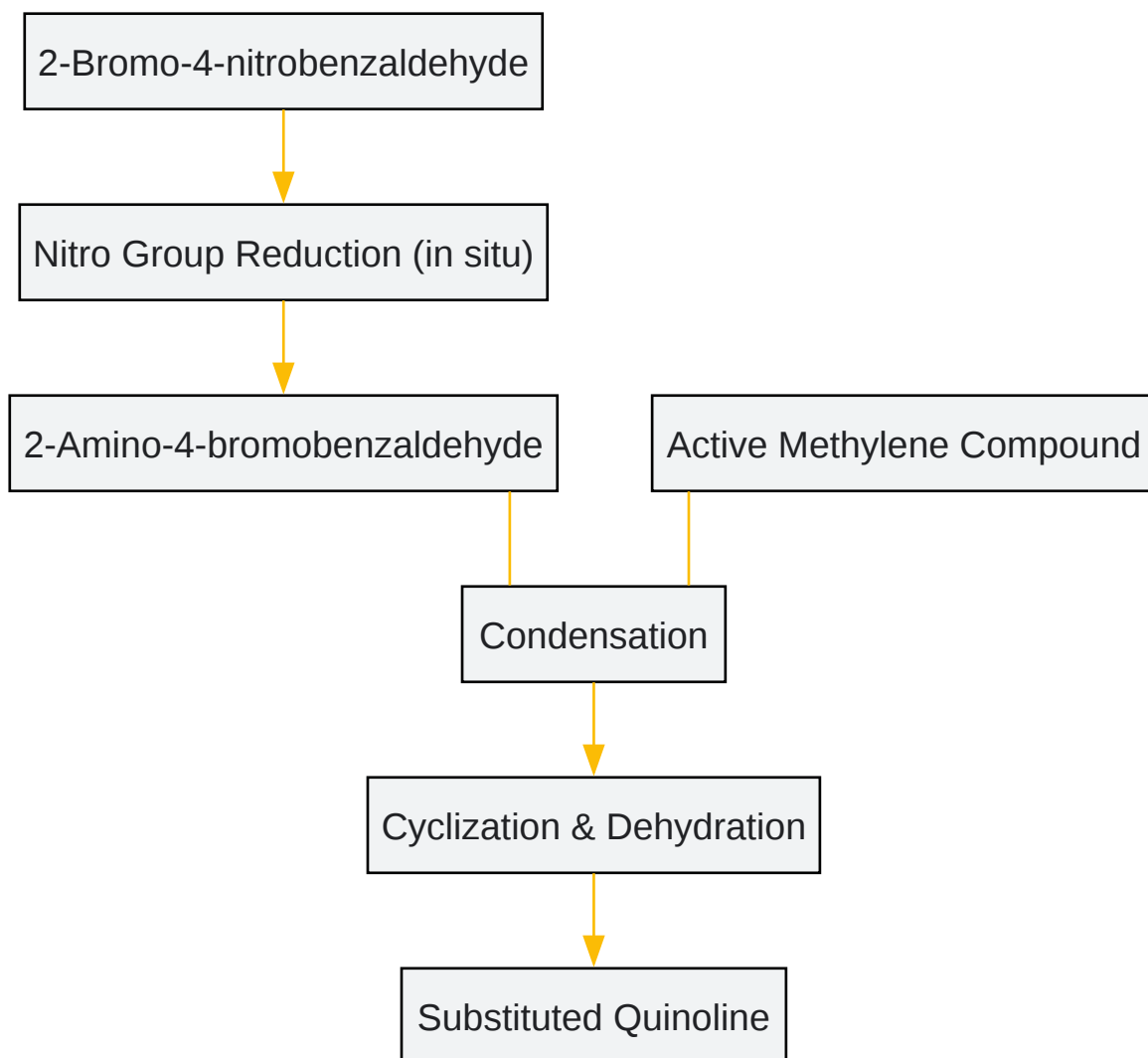
Property	Value
CAS Number	5274-71-5[3]
Molecular Formula	C ₇ H ₄ BrNO ₃ [3]
Molecular Weight	230.02 g/mol [3]
Appearance	Solid[4]
IUPAC Name	2-bromo-4-nitrobenzaldehyde[3]
SMILES	C1=CC(=C(C=C1--INVALID-LINK--[O-])Br)C=O[3]
Boiling Point	334.3 ± 27.0 °C at 760 mmHg[5]
Density	1.8 ± 0.1 g/cm ³ [5]

Synthesis of 2-Bromo-4-nitrobenzaldehyde

A common method for the synthesis of **2-Bromo-4-nitrobenzaldehyde** involves the oxidation of 2-bromo-1-methyl-4-nitrobenzene.[6]







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